

# Technical Support Center: Stabilizing Perovskite Films with Diiodomethane Additives

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## Compound of Interest

Compound Name: Diiodomethane

Cat. No.: B129776

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Welcome to the technical support center for the use of **diiodomethane** ( $\text{CH}_2\text{I}_2$ ) as a stabilizing additive in perovskite film fabrication. This guide is designed for researchers, scientists, and professionals in drug development who are working with perovskite-based technologies. Here, you will find troubleshooting advice, frequently asked questions (FAQs), detailed experimental protocols, and supporting data to help you overcome common challenges and optimize your experimental outcomes.

## Troubleshooting Guide

This section addresses specific issues that may arise during the fabrication of perovskite films using **diiodomethane** as an additive.

Issue	Possible Cause	Observation	Suggested Solution
Poor Film Quality (Pinholes, Incomplete Coverage)	Insufficient CH <sub>2</sub> I <sub>2</sub> concentration, especially with rapid annealing methods like photonic curing.	The perovskite film appears non-uniform, with visible gaps or holes when inspected under a microscope. This can lead to short-circuiting in the final device.	Increase the concentration of CH <sub>2</sub> I <sub>2</sub> in the precursor solution. A common starting point is a 20 vol% addition to the solvent (e.g., DMF/DMSO mixture). Optimize the concentration by testing a range (e.g., 10-40 vol%).
Low Power Conversion Efficiency (PCE)	Sub-optimal CH <sub>2</sub> I <sub>2</sub> concentration (too low or too high).	The overall efficiency of the solar cell is significantly lower than expected. This could be due to a combination of low open-circuit voltage (Voc), short-circuit current (Jsc), and/or fill factor (FF).	Systematically vary the CH <sub>2</sub> I <sub>2</sub> concentration to find the optimal ratio for your specific perovskite composition and annealing method. For thermally annealed MAPbI <sub>3</sub> , CH <sub>2</sub> I <sub>2</sub> may slightly decrease PCE, while for photonicallly cured films, it can significantly boost performance. <sup>[1]</sup>

Reduced Short-Circuit Current ( $J_{sc}$ )	Incomplete perovskite conversion or presence of defects.	The measured $J_{sc}$ is lower than in control devices. This indicates issues with light absorption or charge carrier extraction.	Ensure the annealing process (thermal or photonic) is optimized in conjunction with the $CH_2I_2$ concentration. Diiodomethane can aid in the conversion process, particularly in photonic curing, by supplying iodine. <sup>[1]</sup>
Low Fill Factor (FF)	High series resistance or charge recombination.	The J-V curve may appear more "slumped" or less square, indicating inefficient charge extraction.	The addition of $CH_2I_2$ can reduce bulk resistance and suppress ionic diffusion, which should improve the FF. <sup>[1]</sup> If the FF remains low, investigate other potential sources of high series resistance in your device architecture.
Film Degradation (Yellowing)	Instability of the perovskite phase, often exacerbated by environmental factors.	The dark brown/black perovskite film turns yellow, indicating decomposition into $PbI_2$ .	While $CH_2I_2$ can improve initial film quality, long-term stability also depends on other factors like encapsulation and the intrinsic stability of the perovskite composition. Consider using more stable perovskite formulations (e.g., incorporating

formamidinium or cesium) and ensure proper device encapsulation.

Precursor Solution Instability	Solubility issues at high CH <sub>2</sub> I <sub>2</sub> concentrations.	The precursor solution becomes cloudy or precipitates form over time, especially at higher CH <sub>2</sub> I <sub>2</sub> concentrations (e.g., >40 vol%).	If high concentrations of CH <sub>2</sub> I <sub>2</sub> are desired, ensure vigorous and continuous stirring. If precipitation persists, it may be necessary to use a slightly lower concentration or explore alternative co-solvents.
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## Frequently Asked Questions (FAQs)

Q1: What is the primary role of **diiodomethane** (CH<sub>2</sub>I<sub>2</sub>) as an additive in perovskite films?

A1: **Diiodomethane** acts as a stabilizing agent and a source of iodine. Its main functions are to:

- Improve film morphology: It helps in forming pinhole-free and uniform perovskite films.[\[1\]](#)
- Compensate for iodine loss: During high-temperature or rapid annealing processes like photonic curing, iodine can be lost from the perovskite lattice. CH<sub>2</sub>I<sub>2</sub> can dissociate under UV light and replenish this lost iodine, preventing the formation of iodine vacancies.[\[2\]](#)
- Reduce defects: By filling iodine vacancies, CH<sub>2</sub>I<sub>2</sub> passivates defects in the perovskite crystal structure, which can reduce non-radiative recombination and improve device performance.
- Suppress ion migration: The addition of CH<sub>2</sub>I<sub>2</sub> has been shown to reduce iodide ion diffusion within the film, which is a known degradation pathway in perovskite solar cells.[\[1\]](#)

Q2: Is **diiodomethane** effective for all types of perovskites and annealing methods?

A2: The effectiveness of **diiodomethane** can vary. It has been shown to be particularly beneficial for methylammonium lead iodide (MAPbI<sub>3</sub>) perovskites, especially when using rapid annealing techniques like photonic curing.<sup>[1]</sup> In these cases, it can significantly increase the power conversion efficiency.<sup>[1]</sup> However, for conventional thermal annealing of MAPbI<sub>3</sub>, the addition of CH<sub>2</sub>I<sub>2</sub> might lead to a slight decrease in performance.<sup>[1]</sup> Its utility for other perovskite compositions, such as those based on formamidinium (FA), is less documented and would require experimental optimization.

Q3: What is the optimal concentration of **diiodomethane** to use?

A3: The optimal concentration is highly dependent on the specific experimental conditions, including the perovskite composition, the solvent system, and the annealing method. For photonic curing of MAPbI<sub>3</sub>, a concentration of around 20 vol% of CH<sub>2</sub>I<sub>2</sub> in a DMF/DMSO solvent mixture has been shown to be effective.<sup>[1]</sup> It is recommended to perform a concentration-dependent study (e.g., from 10% to 40% by volume) to determine the optimal amount for your specific process. Exceeding a certain concentration (e.g., 40 vol%) may lead to solubility issues with the perovskite precursors.

Q4: How does **diiodomethane** addition affect the perovskite crystallization process?

A4: **Diiodomethane** can influence the crystallization kinetics. It is believed to promote grain growth in the vertical direction, which is beneficial for charge transport across the device.<sup>[1]</sup> In photonic curing, the UV component of the light pulse can break the C-I bonds in CH<sub>2</sub>I<sub>2</sub>, releasing iodine that can be incorporated into the perovskite structure, thereby influencing its formation and reducing defects.<sup>[2]</sup>

Q5: Are there any safety precautions I should take when working with **diiodomethane**?

A5: Yes, **diiodomethane** is a hazardous chemical. It is toxic if swallowed or inhaled and can cause skin and eye irritation. Always handle **diiodomethane** in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Consult the Safety Data Sheet (SDS) for detailed safety information before use.

## Quantitative Data

The following table summarizes the impact of a 20 vol% **diiodomethane** (CH<sub>2</sub>I<sub>2</sub>) additive on the performance of MAPbI<sub>3</sub> perovskite solar cells under different annealing conditions.

Annealing Method	Additive	Champion PCE (%)	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)
Thermal Annealing (TA)	None	15.82	n/a	n/a	n/a
Thermal Annealing (TA)	CH <sub>2</sub> I <sub>2</sub>	14.34	n/a	n/a	n/a
Photonic Curing (PC)	None	11.86	n/a	n/a	n/a
Photonic Curing (PC)	CH <sub>2</sub> I <sub>2</sub>	15.04	n/a	n/a	n/a

Note: Specific values for Voc, Jsc, and FF for all champion devices were not available in the cited source, but the study indicates that for PC devices, the addition of CH<sub>2</sub>I<sub>2</sub> improved all photovoltaic parameters.<sup>[1]</sup>

## Experimental Protocols

### Perovskite Precursor Preparation with Diiodomethane

This protocol is adapted for the fabrication of MAPbI<sub>3</sub> perovskite films.

Materials:

- Lead iodide (PbI<sub>2</sub>)
- Methylammonium iodide (MAI)
- N,N-dimethylformamide (DMF), anhydrous
- Dimethyl sulfoxide (DMSO), anhydrous
- **Diiodomethane** (CH<sub>2</sub>I<sub>2</sub>)

Procedure:

- Prepare a stock solution of the desired perovskite precursors. For a standard  $\text{MAPbI}_3$  solution, dissolve stoichiometric amounts of  $\text{PbI}_2$  and MAI in a solvent mixture of DMF and DMSO (typically in a 9:1 volume ratio).
- Stir the precursor solution for at least 2 hours at room temperature to ensure complete dissolution.
- To create the additive-containing solution, prepare a separate solvent blend. For a 20 vol%  $\text{CH}_2\text{I}_2$  solution, mix DMF, DMSO, and  $\text{CH}_2\text{I}_2$  in the desired ratio (e.g., for a 9:1 DMF:DMSO final solvent ratio, the total solvent volume will be composed of 20%  $\text{CH}_2\text{I}_2$  and 80% of the 9:1 DMF:DMSO mixture).
- Add the  $\text{PbI}_2$  and MAI powders to the solvent blend containing  $\text{CH}_2\text{I}_2$ .
- Stir the final solution for at least 2 hours before use. Note that the solubility of the precursors may be lower in the presence of  $\text{CH}_2\text{I}_2$ , so ensure thorough mixing.

## Perovskite Film Deposition and Annealing

### Deposition (Spin Coating):

- Clean your substrates (e.g., FTO-coated glass with a hole transport layer) thoroughly.
- Transfer the substrates to a nitrogen-filled glovebox.
- Dispense the prepared perovskite precursor solution (with or without  $\text{CH}_2\text{I}_2$ ) onto the substrate.
- Spin coat the substrate. A typical two-step program might be:
  - Step 1: 1000 rpm for 10 seconds (for initial spreading)
  - Step 2: 5000 rpm for 30 seconds (to achieve desired thickness)
- During the second step, an anti-solvent (e.g., chlorobenzene) is often dripped onto the spinning substrate to induce rapid crystallization.

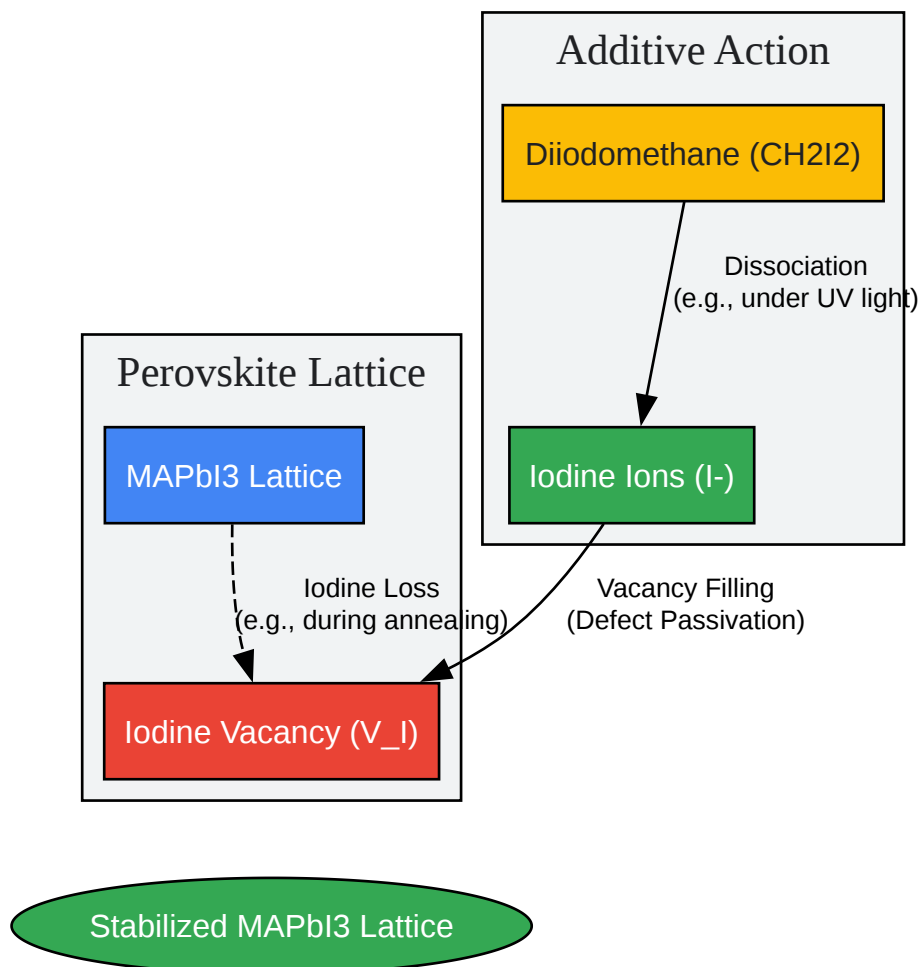
### Annealing:

- Thermal Annealing: Transfer the coated substrate to a hotplate inside the glovebox. A typical annealing temperature and time for MAPbI<sub>3</sub> is 100°C for 10 minutes.
- Photonic Curing: Place the substrate in a photonic curing system. The parameters (e.g., pulse energy, duration, and number of pulses) will need to be optimized for your specific setup. A single pulse with a duration of 20 ms has been shown to be effective for MAPbI<sub>3</sub> with a CH<sub>2</sub>I<sub>2</sub> additive.[1]

## Visualizations

### Mechanism of Defect Passivation by Diiodomethane

#### Mechanism of Defect Passivation by Diiodomethane



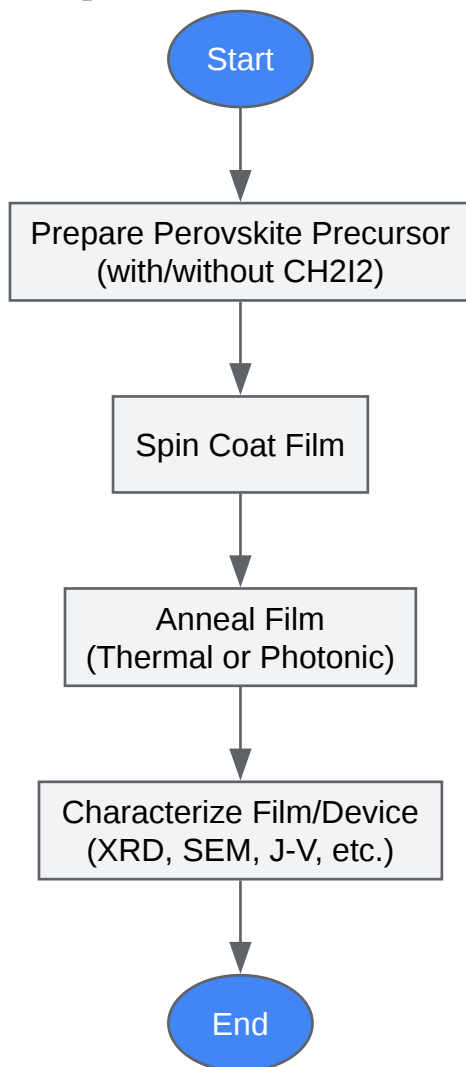
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Caption: Defect passivation in perovskite films using **diiodomethane**.



## Experimental Workflow for Perovskite Film Fabrication

### Experimental Workflow

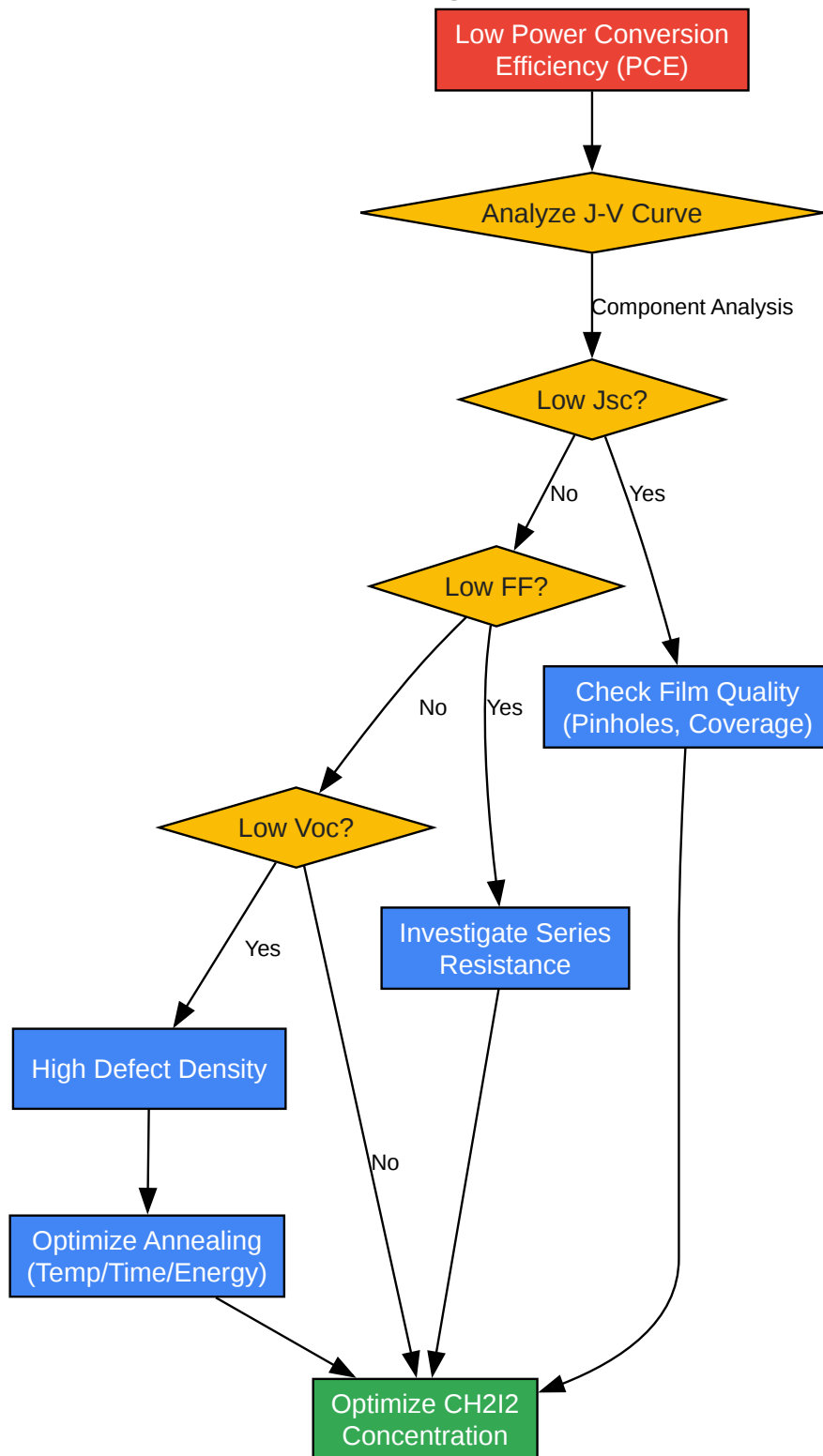


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Caption: Workflow for fabricating and characterizing perovskite films.

## Troubleshooting Logic for Low PCE

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